

PI-828 stability in cell culture media

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Compound of Interest

Compound Name: PI-828

Cat. No.: B1677774

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PI-828 Technical Support Center

Welcome to the technical support center for **PI-828**. This resource is designed to assist researchers, scientists, and drug development professionals in utilizing **PI-828** effectively in their cell culture experiments. Here you will find troubleshooting guides and frequently asked questions to address common issues related to the stability and use of this dual PI3K and Casein Kinase 2 (CK2) inhibitor.

Frequently Asked Questions (FAQs)

Q1: How should I prepare and store stock solutions of **PI-828**?

A1: Proper preparation and storage of **PI-828** stock solutions are critical to ensure its activity. It is recommended to dissolve **PI-828** in DMSO to create a high-concentration stock solution (e.g., 10 mM or 100 mM)[1][2]. For storage, it is advised to:

- Store the powdered form at -20°C for up to 3 years[3].
- Store stock solutions in aliquots at -80°C for up to 6 months or at -20°C for up to 1 month[4].
- Avoid repeated freeze-thaw cycles to prevent degradation of the compound[4].

Q2: How stable is **PI-828** in cell culture media?

A2: While specific quantitative data on the half-life of **PI-828** in various cell culture media is not readily available, it is indicated that solutions of **PI-828** are unstable[3]. Therefore, it is strongly

recommended to prepare fresh working dilutions in your cell culture medium immediately before each experiment[3]. Do not store **PI-828** diluted in cell culture media for extended periods.

Q3: What are the known targets and inhibitory concentrations of **PI-828**?

A3: **PI-828** is a dual inhibitor of Phosphoinositide 3-kinase (PI3K) and Casein Kinase 2 (CK2) [3][4][5]. Its inhibitory activity has been characterized against several targets.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent or weaker than expected experimental results.	Degradation of PI-828 due to improper storage or handling.	Prepare fresh working solutions of PI-828 from a properly stored, frozen stock for each experiment. Ensure stock solutions have not undergone multiple freeze-thaw cycles[4].
Instability of PI-828 in cell culture medium at 37°C over the course of a long experiment.	For long-term experiments (e.g., >24 hours), consider replenishing the media with freshly prepared PI-828 at appropriate intervals.	
Complete lack of biological effect.	Incorrect concentration calculation or inactive compound.	Verify the molecular weight and recalculate the concentration. If possible, test the activity of the compound in a well-established positive control assay. Ensure the compound was stored correctly.
Off-target effects of PI-828.	PI-828 has been shown to have off-target effects, such as inhibiting Ca ²⁺ transients elicited by certain aminergic agonists independently of PI3K inhibition[6]. Consider these potential off-target effects when interpreting your data.	
High cellular toxicity observed at expected active concentrations.	Solvent toxicity or compound precipitation.	Ensure the final concentration of the solvent (e.g., DMSO) in the cell culture medium is non-toxic to your cells (typically <0.5%). Visually inspect the medium for any signs of

compound precipitation after dilution.

Quantitative Data Summary

The following table summarizes the reported IC50 values for **PI-828** against its primary targets.

Target	IC50 (nM)	Reference
p110 α	173, 183	[2] [3] [4] [5]
p110 β	98	[2]
p110 δ	227	[2]
p110 γ	1967	[2]
CK2	149	[3] [4] [5]
CK2 α 2	1127	[3] [4] [5]

Experimental Protocols

Protocol 1: Preparation of **PI-828** Stock Solution

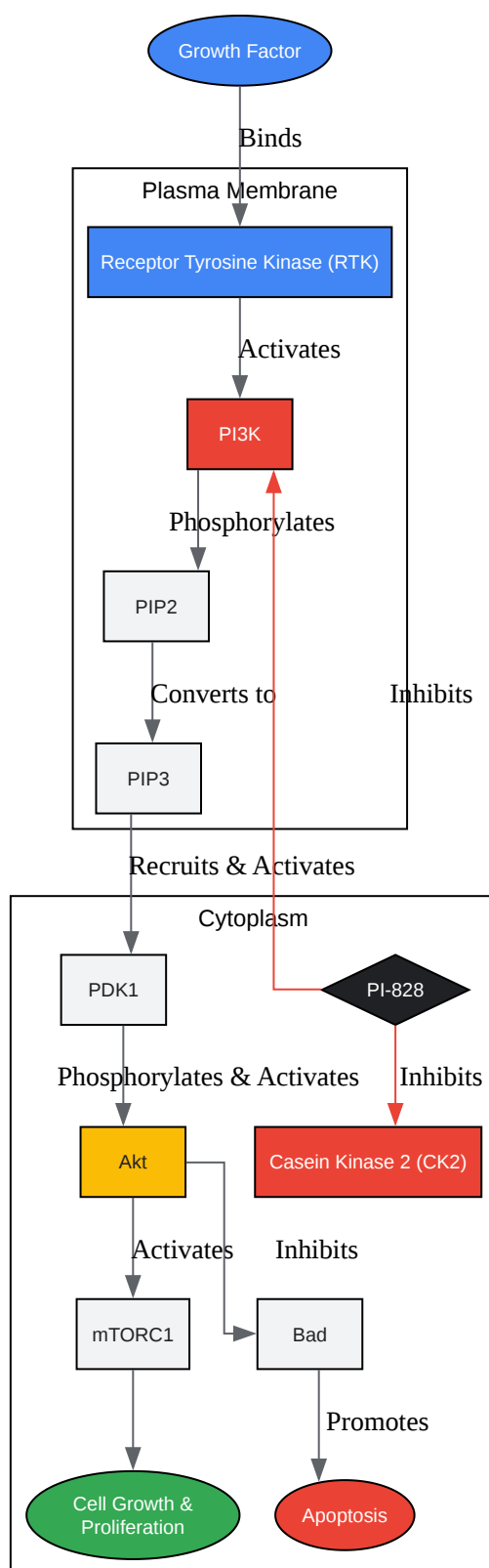
- Materials: **PI-828** powder, Dimethyl sulfoxide (DMSO), sterile microcentrifuge tubes.
- Procedure: a. Calculate the required mass of **PI-828** powder to prepare a stock solution of desired concentration (e.g., 10 mM). The molecular weight of **PI-828** is 322.36 g/mol [\[1\]](#). b. Weigh the **PI-828** powder and transfer it to a sterile microcentrifuge tube. c. Add the calculated volume of DMSO to the tube. d. Vortex thoroughly until the powder is completely dissolved. e. Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid multiple freeze-thaw cycles. f. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months)[\[4\]](#).

Protocol 2: Preparation of Working Solution in Cell Culture Media

- Materials: **PI-828** stock solution, pre-warmed complete cell culture medium.

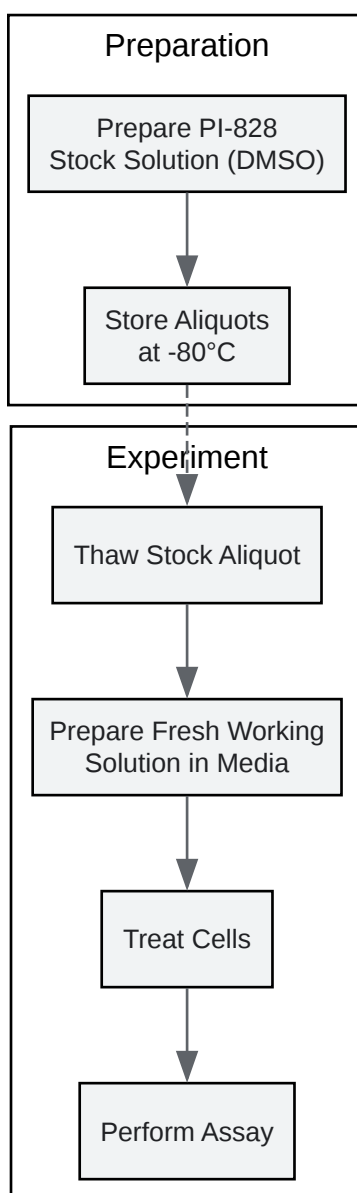
- Procedure: a. Thaw an aliquot of the **PI-828** stock solution at room temperature. b. Calculate the volume of the stock solution required to achieve the desired final concentration in your cell culture medium. c. Add the calculated volume of the stock solution to the pre-warmed cell culture medium. d. Mix gently by inverting the tube or pipetting. e. Use the freshly prepared working solution immediately for your experiment. Do not store the diluted solution.

Visualizations



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Caption: The PI3K/Akt signaling pathway and points of inhibition by **PI-828**.



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Caption: Recommended experimental workflow for using **PI-828**.

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References

- 1. PI 828 | PI 3-kinase | Tocris Bioscience [tocris.com]
- 2. rndsystems.com [rndsystems.com]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. PI-828 is a Dual PI3K and Casein Kinase 2 Inhibitor | MedChemExpress [medchemexpress.eu]
- 6. PI3 kinase inhibitor PI828 uncouples aminergic GPCRs and Ca²⁺ mobilization irrespectively of its primary target - PubMed [pubmed.ncbi.nlm.nih.gov]
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